Introduction: The Role of Constrained Scaffolds in Modern Peptide Science

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Compound of Interest

Compound Name:	*1-Fmoc-3-azetidine acetic acid*
CAS No.:	*959236-89-6*
Cat. No.:	*B2370036*

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In the landscape of peptide chemistry and drug development, the incorporation of non-natural amino acids is a cornerstone strategy for modulating the pharmacological properties of peptide-based therapeutics. These modifications can confer enhanced enzymatic stability, improved receptor affinity, and unique conformational constraints. Among these valuable building blocks, 1-Fmoc-3-azetidineacetic acid has emerged as a significant tool for introducing a constrained, four-membered ring system into a peptide backbone.

This guide, prepared for researchers, medicinal chemists, and drug development professionals, provides a comprehensive overview of the chemical structure, properties, synthesis, and application of 1-Fmoc-3-azetidineacetic acid. As a Senior Application Scientist, my objective is to not only present protocols but to elucidate the underlying chemical principles and strategic considerations that enable its successful application, ensuring a blend of technical accuracy and field-proven insight.

PART 1: Structural Analysis and Physicochemical Properties

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The unique bioactivity of peptides incorporating 1-Fmoc-3-azetidineacetic acid stems directly from its distinct molecular architecture. The structure features a central azetidine ring, which acts as a rigid spacer, flanked by an N-terminal Fmoc protecting group and a C-terminal acetic acid moiety.

Chemical Structure

The IUPAC name for this compound is 1-(9H-fluoren-9-ylmethoxycarbonyl)azetidine-3-acetic acid.[1] The structure combines the base-lability of the Fmoc group, essential for orthogonal solid-phase peptide synthesis (SPPS), with the conformational rigidity of the azetidine ring.

Caption: Logical components of 1-Fmoc-3-azetidineacetic acid.

A more precise representation is the SMILES string: OC(=O)CC1CN(C1)C(=O)OCC2c3ccccc3-c4ccccc24.[2]

Physicochemical Data

The compound is typically supplied as a white to off-white powder, a physical state amenable to standard laboratory handling and weighing for synthesis.[3][4] Key quantitative properties are summarized below for quick reference.

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Property	Value	Reference(s)
CAS Number	193693-64-0	[1][3]
Molecular Formula	$C_{19}H_{17}NO_4$	[3]
Molecular Weight	323.35 g/mol	[3][4]
Appearance	White or off-white powder	[3]
Melting Point	162 - 165 °C	[3][4]
Purity (HPLC)	≥98.0%	[2]
Solubility	Soluble in common organic solvents used in SPPS such as DMF and NMP. Quantitative solubility data is not widely published and should be determined empirically for specific concentrations and solvent systems.	[5]
Storage	Recommended storage at 2-8°C for short-term and -20°C for long-term stability.[2][6]	

PART 2: Synthesis Pathway

While 1-Fmoc-3-azetidineacetic acid is commercially available, understanding its synthesis is valuable for specialized applications or custom modifications. A specific, detailed protocol is not commonly published, but a plausible and scientifically sound route can be constructed from established methodologies for synthesizing azetidine derivatives and applying Fmoc protection.

A representative synthesis would logically proceed in three main stages:

- Formation of a Protected Azetidine Precursor: Starting from a commercially available material like N-Boc-azetidin-3-one.

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- Introduction of the Acetic Acid Moiety: Using a Horner-Wadsworth-Emmons reaction to form an α,β-unsaturated ester, followed by hydrogenation.[7]
- Protecting Group Exchange: Removal of the Boc group and subsequent installation of the Fmoc group.

Representative Synthesis Protocol

Step 1: Synthesis of Methyl (N-Boc-azetidin-3-ylidene)acetate

- Rationale: The Horner-Wadsworth-Emmons reaction is a reliable method for converting ketones into α,β-unsaturated esters, creating the carbon backbone for the acetic acid side chain.[7]
- To a solution of N-Boc-azetidin-3-one in an anhydrous aprotic solvent (e.g., THF), add triethyl phosphonoacetate.
- Cool the mixture to 0°C and add a strong, non-nucleophilic base such as DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) dropwise.
- Allow the reaction to warm to room temperature and stir until TLC or LC-MS analysis indicates complete consumption of the ketone.
- Quench the reaction with a saturated aqueous solution of NH_4Cl and extract the product with an organic solvent like ethyl acetate.
- Purify the crude product via column chromatography to yield the α,β-unsaturated ester.

Step 2: Reduction to Methyl (N-Boc-azetidin-3-yl)acetate

- Rationale: Catalytic hydrogenation is a standard and clean method for reducing the carbon-carbon double bond without affecting the ester or the Boc protecting group.
- Dissolve the unsaturated ester from Step 1 in a suitable solvent such as methanol or ethanol.
- Add a catalytic amount of palladium on carbon (10% Pd/C).

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- Subject the mixture to a hydrogen atmosphere (using a balloon or a Parr hydrogenator) and stir vigorously at room temperature.
- Monitor the reaction by TLC/LC-MS. Upon completion, filter the reaction mixture through Celite to remove the catalyst and concentrate the filtrate under reduced pressure.

Step 3: Saponification and Fmoc Protection

- Rationale: This two-step, one-pot sequence first deprotects the carboxyl group via saponification, then removes the Boc group under acidic conditions, and finally protects the free amine with the Fmoc group.
- Saponification: Dissolve the ester from Step 2 in a mixture of THF and water. Add an excess of lithium hydroxide (LiOH) and stir at room temperature until the ester is fully hydrolyzed. Acidify the mixture to pH ~3 with dilute HCl.
- Boc Deprotection: Extract the N-Boc-3-azetidineacetic acid into an organic solvent. Remove the solvent and treat the residue with a solution of trifluoroacetic acid (TFA) in dichloromethane (DCM) to cleave the Boc group.
- Fmoc Protection: After removing the TFA/DCM under vacuum, dissolve the resulting crude amine salt in a mixture of dioxane and aqueous sodium bicarbonate. Cool to 0°C and add a solution of N-(9-fluorenylmethoxycarbonyloxy)succinimide (Fmoc-OSu).[4]
- Stir the reaction overnight, allowing it to warm to room temperature.
- Acidify the reaction mixture and extract the final product, 1-Fmoc-3-azetidineacetic acid, with ethyl acetate. Purify by recrystallization or column chromatography.

PART 3: Applications in Peptide Synthesis and Drug Discovery

The primary utility of 1-Fmoc-3-azetidineacetic acid is as a building block in Fmoc-based SPPS.[8] Its incorporation serves several strategic purposes:

- Conformational Constraint: The rigid azetidine ring restricts the rotational freedom of the peptide backbone, helping to lock the peptide into a more defined and potentially more active

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conformation.

- Enhanced Stability: The non-natural structure can impart resistance to enzymatic degradation by proteases, thereby increasing the in vivo half-life of the peptide.[9]
- Scaffold for Further Modification: The azetidine ring can serve as a unique scaffold for creating novel peptide architectures.[10]
- Linker Technology: Beyond direct peptide incorporation, this molecule is used as a linker in the synthesis of Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs), where its defined length and rigidity are advantageous.[11]

PART 4: Experimental Protocols for SPPS

The successful incorporation of 1-Fmoc-3-azetidineacetic acid into a growing peptide chain requires careful consideration of coupling conditions due to the potential for steric hindrance associated with the cyclic structure.

Workflow for a Single Coupling Cycle in Fmoc-SPPS

This protocol outlines the manual steps for coupling 1-Fmoc-3-azetidineacetic acid onto a resin-bound peptide with a free N-terminal amine.

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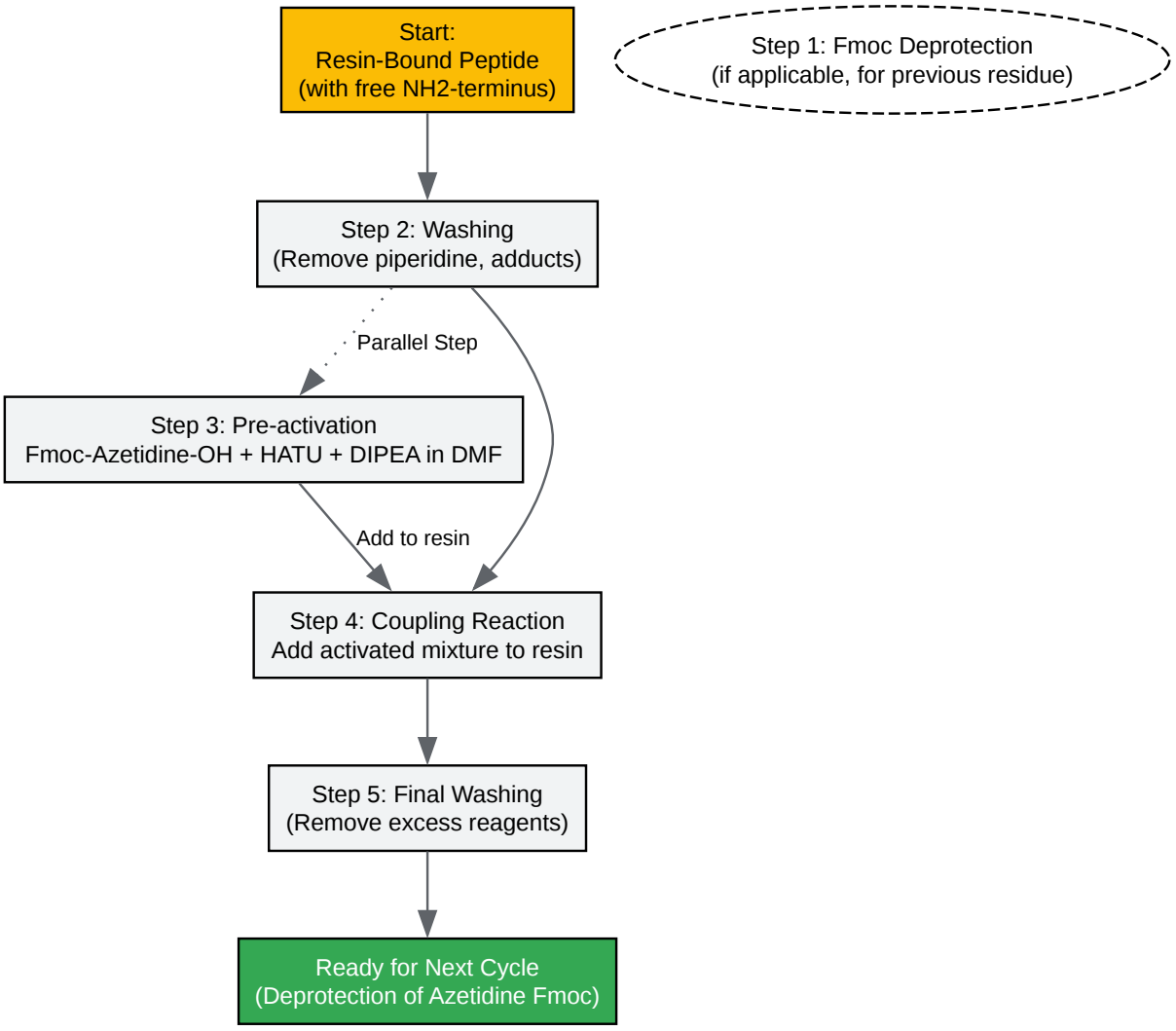

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Caption: Standard workflow for one coupling cycle in Fmoc-SPPS.

Detailed Step-by-Step Coupling Protocol

Materials:

- Resin-bound peptide with a free N-terminal amine (e.g., Rink Amide resin, 0.1 mmol scale)
- 1-Fmoc-3-azetidineacetic acid (4 eq., 0.4 mmol, ~129 mg)

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- HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium) (3.9 eq., 0.39 mmol, ~148 mg)
- N,N-Diisopropylethylamine (DIPEA) (8 eq., 0.8 mmol, ~139 µL)
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM)
- 20% (v/v) Piperidine in DMF

Procedure:

- Resin Preparation:
  - Swell the resin in DMF for 30 minutes in a suitable reaction vessel.
  - If the N-terminus is Fmoc-protected, perform deprotection by treating the resin with 20% piperidine in DMF (2 x 10 minutes).
  - Wash the resin thoroughly with DMF (5-7 times) and DCM (3 times) to remove all traces of piperidine. A positive Kaiser test (or other ninhydrin-based test) should confirm the presence of the free primary amine.[6]
- Amino Acid Activation (Pre-activation):
  - Rationale: Pre-activating the carboxylic acid is crucial, especially for potentially hindered amino acids. HATU is a highly effective uronium-based coupling reagent that rapidly forms a reactive ester, minimizing racemization.[3][12]
  - In a separate vial, dissolve 1-Fmoc-3-azetidineacetic acid and HATU in DMF (~2 mL).
  - Add DIPEA to the solution. The presence of this non-nucleophilic base is essential to deprotonate the carboxylic acid and facilitate the activation.
  - Allow the activation mixture to stand for 1-5 minutes at room temperature. A color change (typically to yellow) may be observed.

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- Coupling Reaction:
  - Add the activated amino acid solution to the washed, deprotected resin.
  - Agitate the mixture using a shaker or nitrogen bubbling for 1-2 hours at room temperature.
  - Causality Note: While standard couplings are often shorter, a longer reaction time is a prudent starting point for non-natural amino acids to ensure the reaction proceeds to completion.[3]
- Monitoring and Washing:
  - After the coupling period, take a small sample of resin beads, wash them thoroughly, and perform a Kaiser test. A negative result (beads remain colorless or yellow) indicates a successful coupling (no free primary amine remains).
  - If the test is positive, a second coupling (double coupling) may be necessary by repeating steps 2 and 3 with fresh reagents.[3]
  - Once the coupling is complete, drain the reaction vessel and wash the resin extensively with DMF (5-7 times) and DCM (3 times) to remove all soluble reagents and byproducts.

The resin is now ready for the deprotection of the newly added Fmoc group to continue the peptide sequence.

Conclusion

1-Fmoc-3-azetidineacetic acid is more than just another protected amino acid; it is a specialized tool that empowers chemists to impose specific, beneficial constraints on peptide structures. Its rigid four-membered ring can pre-organize a peptide backbone for enhanced receptor binding and provide steric shielding against enzymatic cleavage. By understanding its fundamental properties and employing optimized coupling protocols, researchers can effectively leverage this building block to advance the frontiers of peptide-based drug discovery, moving beyond the limitations of natural amino acid palettes to create novel therapeutics with superior performance profiles.

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